

A Comparative Purity Analysis of Commercial-Grade Methyl 2-methoxy-5-sulfamoylbenzoate

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Compound of Interest

Compound Name: *Methyl 2-methoxy-5-sulfamoylbenzoate*

Cat. No.: *B120666*

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For researchers, scientists, and professionals in drug development, the purity of starting materials is a critical determinant of experimental success and drug safety. This guide provides a comprehensive benchmark of **Methyl 2-methoxy-5-sulfamoylbenzoate** purity against various commercial grades, supported by detailed experimental protocols for accurate verification.

Methyl 2-methoxy-5-sulfamoylbenzoate is a key intermediate in the synthesis of various pharmaceutical compounds. The presence of impurities can significantly impact reaction yields, downstream processing, and the safety and efficacy of the final active pharmaceutical ingredient (API). This guide outlines the analytical methodologies to assess the purity of **Methyl 2-methoxy-5-sulfamoylbenzoate** and presents a comparative analysis of typical commercial grades.

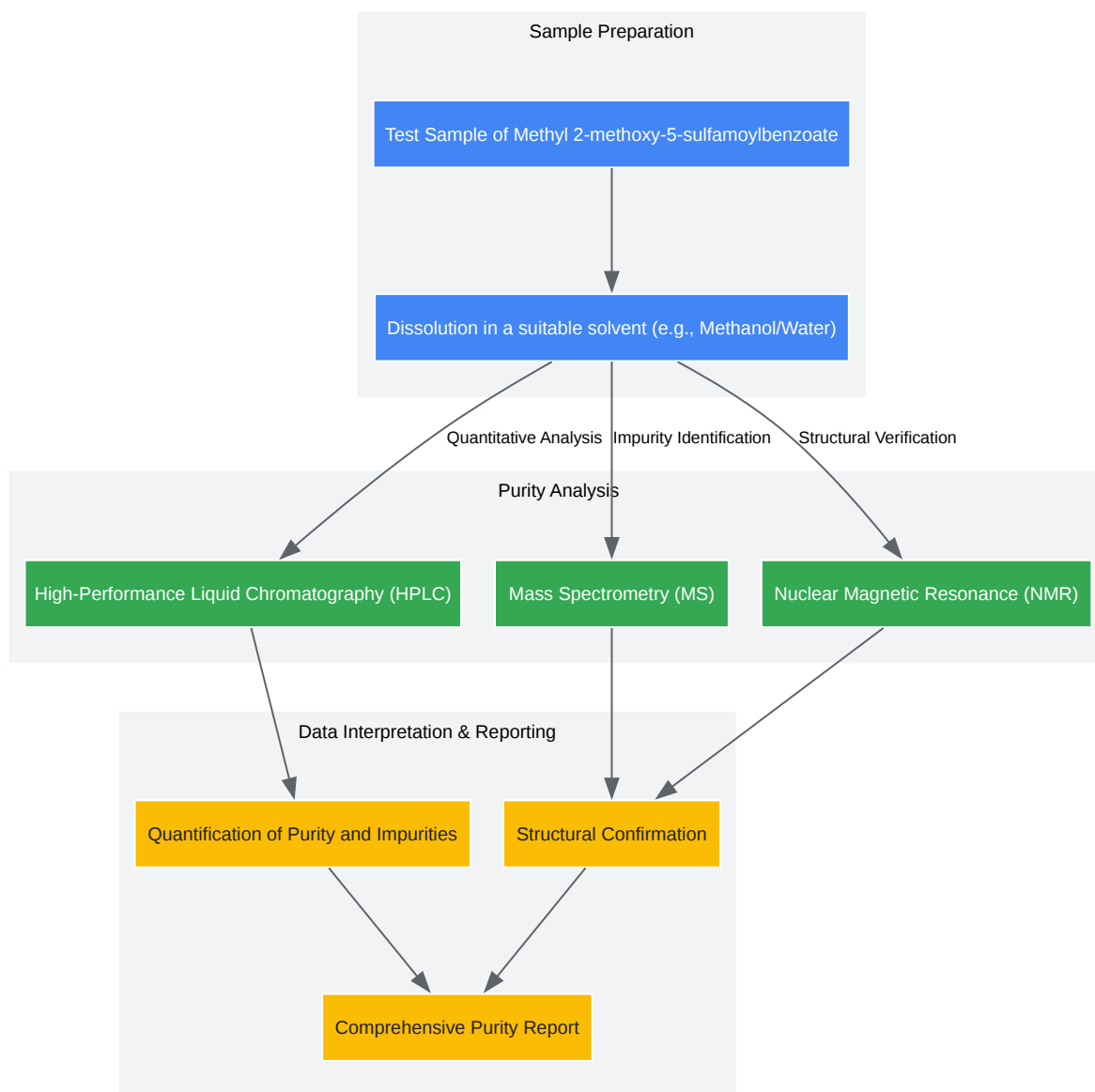
Comparative Purity of Commercial Grades

The purity of commercially available **Methyl 2-methoxy-5-sulfamoylbenzoate** can vary between suppliers and batches. Below is a summary of typical purity specifications for different grades.

Grade	Purity Specification (%)	Method of Analysis	Typical Impurities
Benchmark Standard	≥ 99.5%	HPLC, qNMR	Starting materials, residual solvents
Pharmaceutical Grade	≥ 99.0% ^{[1][2]}	HPLC	By-products from synthesis, related substances
Reagent Grade	≥ 98.0% ^{[3][4][5]}	HPLC	Unidentified impurities, starting materials
Technical Grade	≥ 97.0% ^[6]	Titration, HPLC	Higher levels of by-products and starting materials

Experimental Workflow for Purity Verification

The following diagram illustrates the logical workflow for the comprehensive purity assessment of a **Methyl 2-methoxy-5-sulfamoylbenzoate** sample.



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